

Antioxidant 1024 in Polyethylene Stabilization: Application Notes and Protocols

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Compound of Interest

Compound Name: Antioxidant 1024

Cat. No.: B1329266

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Introduction

Antioxidant 1024 is a high molecular weight, hindered phenolic antioxidant and metal deactivator, chemically known as N,N'-bis(3,5-di-tert-butyl-4-hydroxyhydrocinnamoyl)hydrazine. It is a highly effective, non-discoloring stabilizer for organic polymers subjected to oxidative degradation. This document provides detailed application notes and experimental protocols for the use of **Antioxidant 1024** in the stabilization of polyethylene (PE), with a focus on high-density polyethylene (HDPE) and cross-linked polyethylene (XLPE). Its dual functionality as a primary antioxidant and a metal deactivator makes it particularly suitable for applications where polyethylene comes into contact with metals, such as in wire and cable insulation.[1][2]

Mechanism of Action

Antioxidant 1024 functions as a primary antioxidant by donating a hydrogen atom from its phenolic hydroxyl groups to terminate the free-radical chain reactions that lead to polymer degradation. The resulting phenoxy radical is sterically hindered and resonance-stabilized, preventing it from initiating new degradation chains. Additionally, the hydrazide group in its structure acts as a powerful chelating agent, deactivating metal ions (e.g., copper) that can catalyze the oxidative degradation of polyethylene.[3]

Data Presentation

The following tables summarize the performance of **Antioxidant 1024** in polyethylene, based on key stability indicators such as Melt Flow Rate (MFR) and Oxidation Induction Time (OIT).

Table 1: Short-Term Heat-Oxygen Stability of HDPE with Various Hindered Phenolic Antioxidants

Antioxidant (0.1 wt%)	MFR (g/10 min) after 5 extrusions	OIT (min) at 200°C
None	2.5	< 1
Irganox 1010	0.8	89.7
Irganox 1024	1.2	75.8
Irganox 1330	0.7	97.3
Irganox 3114	1.5	86.5

Source: Adapted from a study on the heat-oxygen stability of HDPE.[\[4\]](#)[\[5\]](#)

Table 2: Long-Term Heat-Oxygen Stability of HDPE with Hindered Phenolic Antioxidants (Aged at 110°C in Oxygen-Pressurized Deionized Water)

Antioxidant (0.1 wt%)	Time to Failure (h)
None	< 28
Irganox 1010	56
Irganox 1024	> 70
Irganox 3114	> 70

Source: Adapted from a study on the heat-oxygen stability of HDPE.[\[4\]](#)

Experimental Protocols

Evaluation of Melt Flow Rate (MFR)

Objective: To assess the processing stability of polyethylene formulations containing **Antioxidant 1024** by measuring the ease of flow of the molten polymer.

Apparatus: Extrusion Plastometer (Melt Flow Indexer) conforming to ASTM D1238.

Procedure:

- Sample Preparation: Dry the polyethylene granules (with and without **Antioxidant 1024**) to a moisture content below 0.05%.
- Instrument Setup:
 - Set the cylinder temperature to 190°C for polyethylene.
 - Select the appropriate piston and weight to apply a load of 2.16 kg.
- Measurement:
 - Charge the cylinder with 3-5 grams of the polyethylene sample.
 - Allow the material to preheat for a specified time (typically 6-8 minutes).
 - Extrude the molten polymer through the die.
 - Collect the extrudate for a fixed period (e.g., 1 minute).
 - Weigh the collected extrudate.
- Calculation: Calculate the MFR in grams per 10 minutes using the formula: $MFR (g/10 \text{ min}) = (\text{Weight of extrudate in grams} / \text{Collection time in minutes}) * 10$

Determination of Oxidation Induction Time (OIT)

Objective: To evaluate the thermo-oxidative stability of polyethylene stabilized with **Antioxidant 1024**.

Apparatus: Differential Scanning Calorimeter (DSC) conforming to ISO 11357-6.

Procedure:

- Sample Preparation: Place a small, uniform sample (5-10 mg) of the polyethylene formulation in an open aluminum pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan in the DSC cell.
 - Purge the cell with an inert gas (nitrogen) at a flow rate of 50 mL/min.
- Measurement:
 - Heat the sample from room temperature to 200°C at a rate of 20°C/min under the nitrogen atmosphere.
 - Once the temperature has stabilized at 200°C, switch the purge gas to oxygen at the same flow rate.
 - Record the time from the introduction of oxygen until the onset of the exothermic oxidation peak.
- Analysis: The OIT is the time interval from the switch to oxygen to the onset of the oxidation exotherm on the DSC curve.

Assessment of Color Stability

Objective: To measure the resistance to discoloration of polyethylene formulations containing **Antioxidant 1024** upon exposure to heat and/or UV light.

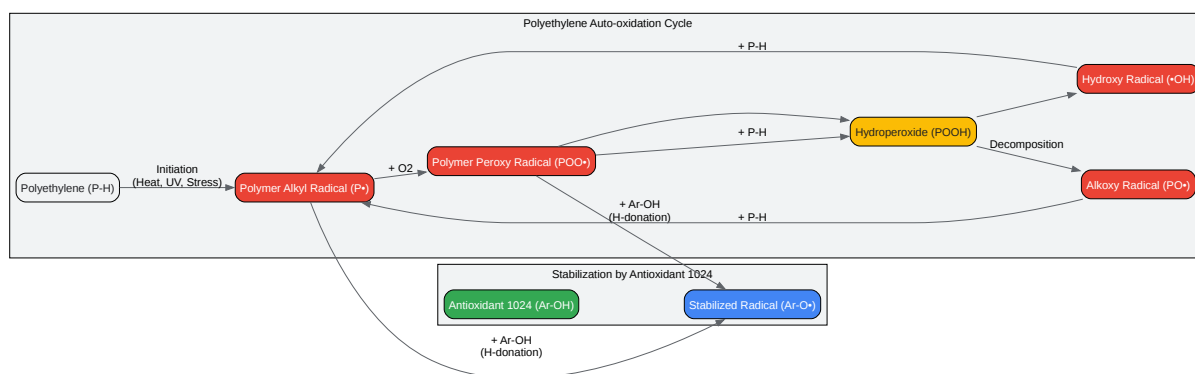
Apparatus: Spectrophotometer or colorimeter capable of CIELAB color measurements.

Procedure:

- Sample Preparation: Prepare flat, opaque plaques of the polyethylene formulations by compression molding.
- Initial Measurement:
 - Calibrate the colorimeter according to the manufacturer's instructions.

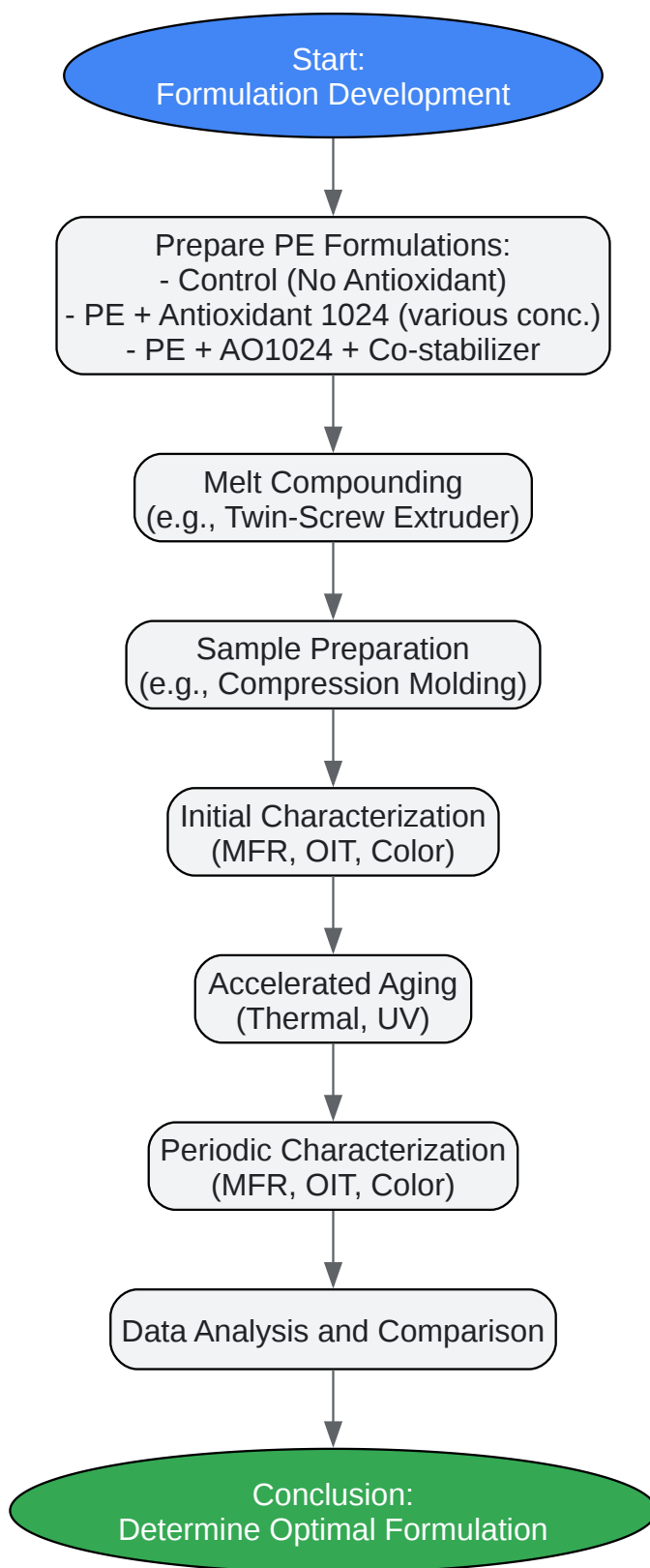
- Measure the initial L, a, and b* values of the unaged samples.
- Accelerated Aging: Expose the samples to accelerated aging conditions (e.g., in a circulating air oven at a specified temperature or in a UV weathering chamber).
- Periodic Measurements: At regular intervals, remove the samples from the aging chamber and measure their L, a, and b* values.
- Calculation of Yellowness Index (YI): The Yellowness Index can be calculated from the CIELAB values using the following formula (as per ASTM E313): $YI = 100 * (C1 * X - C2 * Z) / Y$ where X, Y, and Z are the CIE tristimulus values and C1 and C2 are coefficients. A simpler, more common calculation is often based on the b* value. An increase in the b* value and the YI indicates yellowing.

Visualizations



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Caption: Mechanism of polyethylene auto-oxidation and stabilization by **Antioxidant 1024**.



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Caption: Experimental workflow for evaluating the performance of **Antioxidant 1024** in polyethylene.

Synergistic Effects

Antioxidant 1024, as a primary antioxidant, can exhibit synergistic effects when combined with secondary antioxidants, such as phosphites or thioesters.^[2] Phosphite co-stabilizers function by decomposing hydroperoxides into non-radical, stable products, thus preventing the chain-branching step of auto-oxidation and reducing the consumption of the primary antioxidant. This combination provides comprehensive protection during both high-temperature processing and long-term service life, often resulting in improved color stability and enhanced long-term heat aging performance.^[6] While specific quantitative data for the synergistic effect of **Antioxidant 1024** with phosphites in polyethylene is not readily available in the reviewed literature, the general principle of this synergy is well-established for hindered phenolic antioxidants.

Applications in Polyethylene

Due to its excellent antioxidant and metal deactivation properties, **Antioxidant 1024** is particularly well-suited for the following polyethylene applications:

- **Wire and Cable Insulation:** In cross-linked polyethylene (XLPE) used for wire and cable insulation, **Antioxidant 1024** protects the polymer from degradation catalyzed by the copper conductor.^{[1][2]}
- **Pipes and Fittings:** It enhances the long-term thermal stability of polyethylene pipes, especially those used for hot water transportation.
- **Geomembranes:** **Antioxidant 1024** can improve the durability and service life of polyethylene geomembranes used in demanding environmental conditions.
- **Molded and Extruded Articles:** For any polyethylene product that requires long-term heat stability and color retention, particularly during processing and end-use.

Conclusion

Antioxidant 1024 is a versatile and highly effective stabilizer for polyethylene, offering robust protection against thermo-oxidative degradation and metal-catalyzed degradation. Its

performance, particularly in enhancing long-term thermal stability, makes it a valuable additive for demanding applications. For optimal performance, it is recommended to evaluate **Antioxidant 1024** in combination with secondary antioxidants to leverage potential synergistic effects. The experimental protocols provided in this document offer a framework for the systematic evaluation of **Antioxidant 1024** in specific polyethylene formulations.

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